

preparing Erythrinin C stock solutions for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erythrinin C

Cat. No.: B579880

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Application Notes and Protocols for Erythrinine C

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of Erythrinine C stock solutions for experimental use. Erythrinine C is an isoflavone isolated from *Erythrina suberosa* that has been identified as a potential inhibitor of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.^[1] This pathway is crucial for the proliferation of rapidly dividing cells, making DHODH a therapeutic target in diseases such as acute myeloid leukemia (AML).

Physicochemical Properties of Erythrinine C

A summary of the key physicochemical properties of Erythrinine C is provided in the table below. This information is essential for the accurate preparation of stock solutions and for understanding the compound's behavior in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₈ O ₆	MedchemExpress
Molecular Weight	354.35 g/mol	MedchemExpress
Appearance	Solid	N/A
Solubility	DMSO: 3.6 mg/mL (10.16 mM) (Requires ultrasonic treatment and warming)	MedchemExpress[1]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	MedchemExpress[1]

Experimental Protocols

Preparation of Erythrine C Stock Solutions

This protocol details the steps for preparing a 10 mM stock solution of Erythrine C in dimethyl sulfoxide (DMSO).

Materials:

- Erythrine C powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Ultrasonic water bath
- Vortex mixer
- Warming device (e.g., heat block or water bath)
- Sterile, RNase/DNase-free pipette tips

Procedure:

- Calculate the required mass of Erythrine C:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 354.35 \text{ g/mol} = 3.54 \text{ mg}$
- Weighing Erythrine C:
 - Accurately weigh 3.54 mg of Erythrine C powder using a calibrated analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Erythrine C powder.
 - Vortex the tube for 1-2 minutes to initially mix the powder and solvent.
- Solubilization with Ultrasonic Treatment and Warming:
 - Place the microcentrifuge tube in an ultrasonic water bath for 10-15 minutes to aid in dissolution.
 - Gently warm the solution to 37°C using a heat block or water bath. Caution: Avoid excessive heat, as it may degrade the compound.
 - Periodically vortex the tube during this process until the solution is clear and all solid has dissolved.^[1]
- Sterilization (Optional):

- If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 μm sterile syringe filter into a new sterile tube. This step should be performed in a sterile environment, such as a laminar flow hood.
- Aliquoting and Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Preparation of Working Solutions

This protocol describes the dilution of the 10 mM Erythrinine C stock solution to a final working concentration for use in cell-based assays.

Materials:

- 10 mM Erythrinine C stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes
- Sterile, RNase/DNase-free pipette tips

Procedure:

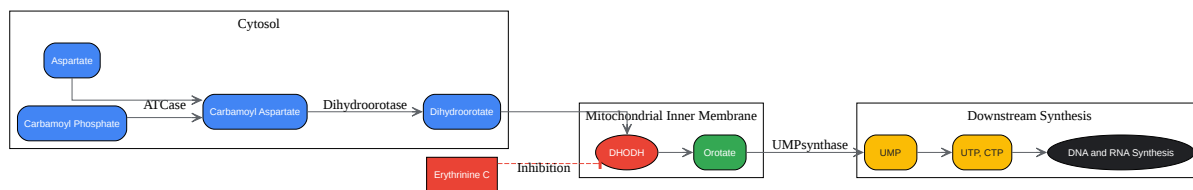
- Determine the desired final concentration:
 - For example, to prepare a working solution with a final concentration of 10 μM in 1 mL of cell culture medium.
- Perform a serial dilution:

- It is recommended to perform a serial dilution to ensure accuracy, especially for low final concentrations.
- Step 1: Intermediate Dilution (e.g., to 1 mM):
 - Dilute the 10 mM stock solution 1:10 by adding 10 μ L of the stock to 90 μ L of cell culture medium. This will result in a 1 mM intermediate solution.
- Step 2: Final Dilution:
 - Dilute the 1 mM intermediate solution 1:100 by adding 1 μ L of the intermediate solution to 999 μ L of cell culture medium. This will result in the final 10 μ M working solution.
- Control Considerations:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without Erythrine C. This is crucial to account for any effects of the solvent on the experimental system.

Signaling Pathway

Erythrine C has been identified as a potential inhibitor of dihydroorotate dehydrogenase (DHODH). DHODH is a key mitochondrial enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of pyrimidine nucleotides required for DNA and RNA replication. By inhibiting DHODH, Erythrine C can disrupt this pathway, leading to a depletion of pyrimidines and subsequently inhibiting the proliferation of rapidly dividing cells, such as cancer cells.

Below is a diagram illustrating the de novo pyrimidine biosynthesis pathway and the point of inhibition by Erythrine C.

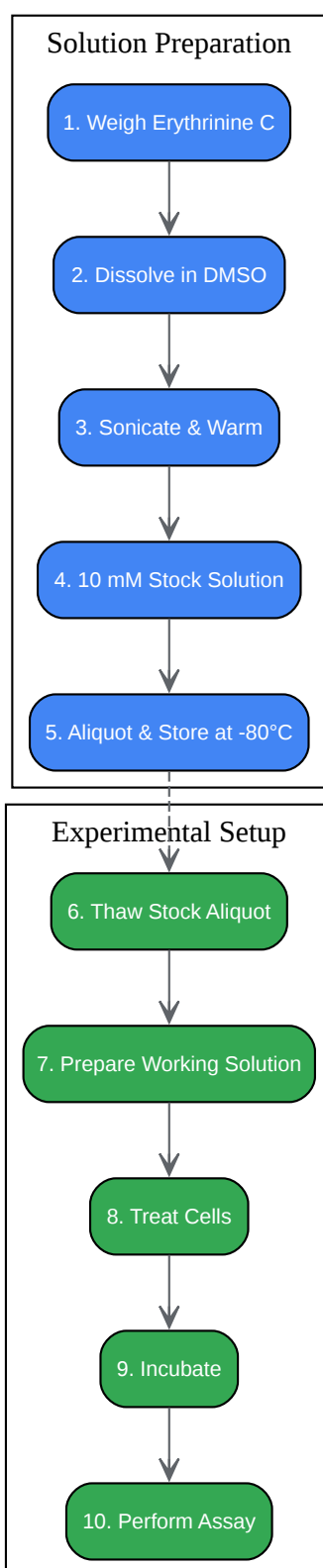


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Caption: Inhibition of the DHODH pathway by Erythrine C.

Experimental Workflow

The following diagram outlines a general workflow for preparing Erythrine C stock and working solutions for a typical cell-based experiment.



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Caption: Workflow for Erythrinine C solution preparation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [preparing Erythrinin C stock solutions for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579880#preparing-erythrinin-c-stock-solutions-for-experiments]

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